

Technical Support Center: Pevisone in Refractory Dermatophytosis Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pevisone*

Cat. No.: *B1217728*

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This technical support guide is intended for researchers, scientists, and drug development professionals investigating the optimization of **Pevisone** (Econazole Nitrate/Triamcinolone Acetonide) dosage for refractory dermatophytosis.

Frequently Asked Questions (FAQs)

Q1: What is the standard dosage and application of **Pevisone** for dermatophytosis?

A1: **Pevisone** is a topical cream containing 1% econazole nitrate and 0.1% triamcinolone acetonide.[1] The standard application is a sparingly applied thin film to the affected skin area, typically twice daily (morning and evening).[2][3] Treatment duration is generally recommended until inflammatory symptoms subside, but should not exceed two weeks.[2][4] Following this period, therapy should be continued with a product containing only an antifungal agent like econazole.[2][4]

Q2: What are the primary mechanisms of action for **Pevisone**'s components?

A2: **Pevisone** has a dual-action mechanism:

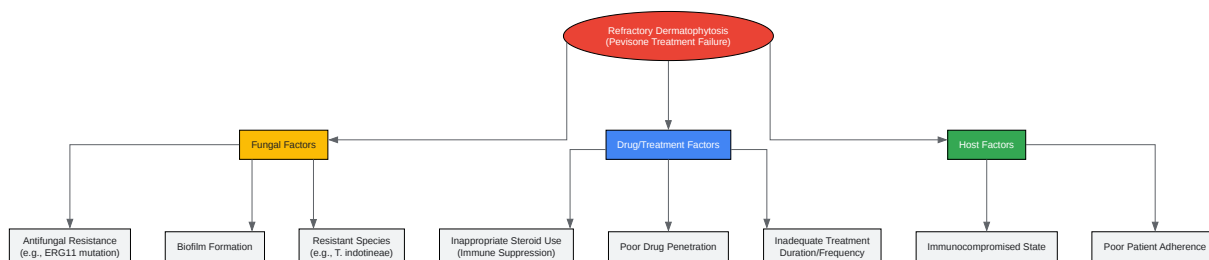
- **Econazole Nitrate:** An imidazole antifungal agent that disrupts the fungal cell membrane by inhibiting the enzyme lanosterol 14- α -demethylase.[5][6] This enzyme is critical for the synthesis of ergosterol, a vital component of the fungal cell membrane.[5][7] Inhibition leads to increased membrane permeability and ultimately, fungal cell death.[7][8]

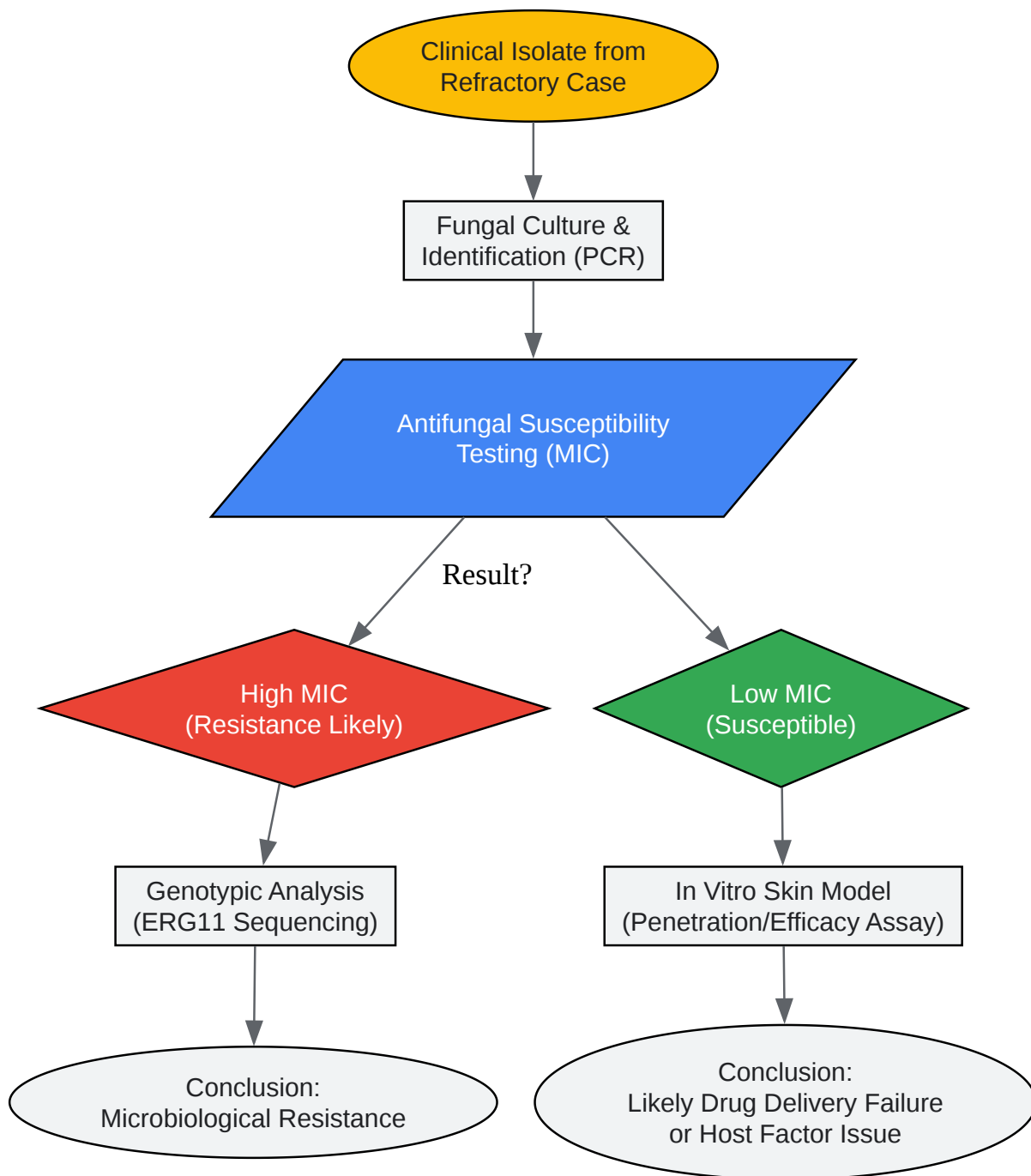
- **Triamcinolone Acetonide:** A potent synthetic corticosteroid that provides anti-inflammatory, antipruritic (anti-itching), and vasoconstrictive actions.[\[4\]](#)[\[9\]](#) It helps to quickly reduce symptoms like redness, swelling, and itching associated with the fungal infection.[\[10\]](#)[\[11\]](#)

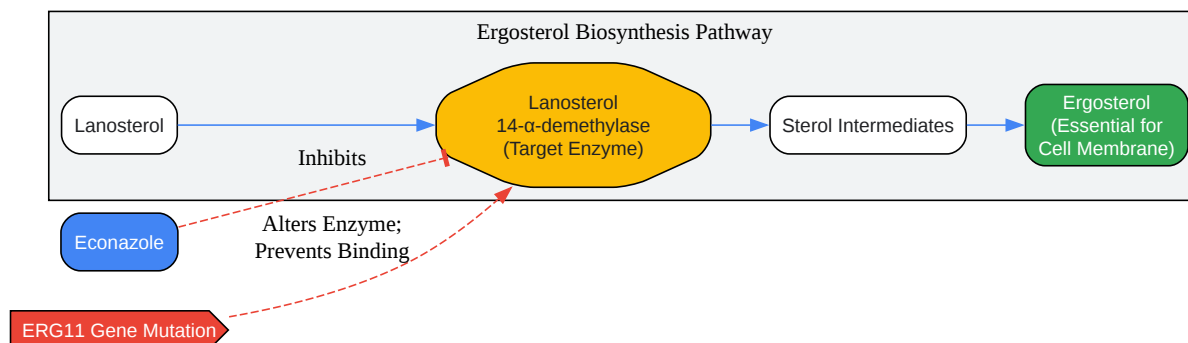
Q3: What are the suspected causes of refractory dermatophytosis in the context of **Pevisone** treatment?

A3: Refractory or treatment-resistant dermatophytosis is a growing concern.[\[12\]](#) Potential causes, even when using a combination product like **Pevisone**, include:

- **Antifungal Resistance:** The dermatophyte may have developed resistance to econazole. This can occur through mechanisms such as point mutations in the target gene (ERG11), which encodes lanosterol 14- α -demethylase, or through the overexpression of efflux pumps that actively remove the drug from the fungal cell.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Inappropriate Use of Corticosteroids:** The triamcinolone component, while effective for inflammation, can suppress the local immune response.[\[10\]](#) Prolonged or improper use might impair the body's ability to clear the fungus, potentially worsening the infection or masking its severity, a condition known as tinea incognito.[\[10\]](#)[\[12\]](#)
- **Host Factors:** Immunocompromised status of the host can significantly hinder the clearance of the infection.
- **Incorrect Diagnosis:** The skin condition may not be of fungal origin, or it may be a dermatophyte species not typically susceptible to econazole.
- **Poor Drug Penetration:** The formulation may not effectively penetrate the infected tissue (e.g., in thick, hyperkeratotic lesions or nail infections) to reach the required inhibitory concentrations.







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References

- 1. pillintrip.com [pillintrip.com]
- 2. Pevisone | 1%+0.1% | Cream | পেভিসোন ১%+০.১% ক্রীম | Synovia Pharma PLC. | Indications, Pharmacology, Dosage, Side Effects and more | MedEx [medex.com.bd]
- 3. epharma.com.bd [epharma.com.bd]
- 4. adcock.com [adcock.com]
- 5. What is the mechanism of Econazole Nitrate? [synapse.patsnap.com]
- 6. econazole | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 7. nbinno.com [nbinno.com]
- 8. podiapaedia.org [podiapaedia.org]
- 9. Pevisone (78371-62-7) for sale [vulcanchem.com]

- 10. quora.com [quora.com]
- 11. drugs.com [drugs.com]
- 12. dermnetnz.org [dermnetnz.org]
- 13. Modulation of ERG gene expression in fluconazole-resistant human and animal isolates of Trichophyton verrucosum - PMC [pmc.ncbi.nlm.nih.gov]
- 14. jcmimagescasereports.org [jcmimagescasereports.org]
- 15. Trichophyton rubrum Azole Resistance Mediated by a New ABC Transporter, TruMDR3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Pevisone in Refractory Dermatophytosis Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217728#optimizing-pevisone-dosage-for-refractory-dermatophytosis]

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